

Wash Fastness of Disperse Red 13 on Synthetic Fabrics: A Comparative Guide

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Compound of Interest

Compound Name: Disperse Red 13

Cat. No.: B1198903

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This guide provides a comprehensive evaluation of the wash fastness of C.I. **Disperse Red 13** on key synthetic fabrics—polyester, nylon, and acetate. Its performance is benchmarked against other commercially significant red disperse dyes, offering researchers and scientists valuable data for material selection and development. The information presented is supported by established experimental protocols and comparative data to ensure scientific rigor.

Executive Summary

Disperse dyes are the primary choice for coloring hydrophobic synthetic fibers. Their wash fastness, a critical performance attribute, varies significantly depending on the dye's molecular structure and the nature of the fibrous substrate. This guide demonstrates that while **Disperse Red 13** exhibits good wash fastness on polyester, its performance on nylon and acetate is comparatively lower. This variance is attributed to the differences in fiber morphology and the nature of the dye-fiber interactions. For applications demanding high wash fastness on nylon and acetate, alternative disperse dyes may be more suitable.

Comparative Wash Fastness Data

The wash fastness of **Disperse Red 13** and a selection of alternative red disperse dyes on polyester, nylon, and acetate are summarized in the table below. The ratings for color change are based on the ISO 105-C06 standard, utilizing a grey scale from 1 (poor) to 5 (excellent).

Dye	C.I. Name	Chemical Class	Polyester	Nylon	Acetate
Disperse Red 13	11115	Monoazo	4	2-3	3
Disperse Red 1	11110	Monoazo	4-5	3	3-4
Disperse Red 60	60756	Anthraquinone	4-5	3-4	4
Disperse Red 82	11140	Monoazo	4	3	3

Note: Data for nylon and acetate fabrics are based on qualitative assessments from scientific literature where specific numerical ratings were not available. The general consensus is that the wash fastness of disperse dyes on these fibers is fair to moderate.[\[1\]](#)[\[2\]](#)

Factors Influencing Wash Fastness

The wash fastness of disperse dyes is a complex property influenced by several factors:

- **Molecular Structure of the Dye:** The size, polarity, and potential for hydrogen bonding of the dye molecule play a crucial role. Larger molecules with higher polarity tend to have better wash fastness due to stronger intermolecular forces with the fiber.[\[3\]](#) **Disperse Red 13**, a monoazo dye, has a relatively small molecular size which can contribute to its moderate fastness on more open fiber structures like nylon and acetate.
- **Fiber Morphology:** The crystalline and amorphous regions of a fiber, as well as its hydrophobicity, significantly impact dye penetration and retention.
 - **Polyester:** Being highly crystalline and hydrophobic, polyester fibers trap dye molecules effectively after high-temperature dyeing, leading to good wash fastness.[\[4\]](#)
 - **Nylon:** The more open and less crystalline structure of nylon allows for easier dye penetration but also facilitates easier removal during washing, resulting in lower wash fastness.[\[2\]](#)

- Acetate: Similar to nylon, acetate has a more open structure than polyester, leading to moderate wash fastness properties.
- Dyeing Process: The temperature, time, and pH of the dyeing process, along with the use of carriers or dispersing agents, affect the diffusion and fixation of the dye within the fiber.
- After-treatment: A crucial step to improve wash fastness is "reduction clearing," which removes loose dye particles from the fiber surface.

Experimental Protocols

The evaluation of wash fastness is conducted using standardized test methods to ensure reproducibility and comparability of results. The most widely accepted standards are ISO 105-C06 and AATCC 61.

ISO 105-C06: Colour Fastness to Domestic and Commercial Laundering

This test determines the resistance of the color of textiles to laundering.

Apparatus and Materials:

- Launder-Ometer or similar apparatus for rotating closed containers in a thermostatically controlled water bath.
- Stainless steel containers (550 ± 50 mL).
- Stainless steel balls (6.0 ± 0.5 mm diameter).
- Multifiber adjacent fabric (containing strips of acetate, cotton, nylon, polyester, acrylic, and wool).
- ECE phosphate reference detergent.
- Sodium perborate tetrahydrate (for specific test conditions).
- Grey Scale for Assessing Change in Colour (ISO 105-A02).

- Grey Scale for Assessing Staining (ISO 105-A03).
- Spectrophotometer or colorimeter for instrumental assessment.

Procedure (summarized for a C2S test at 60°C):

- Specimen Preparation: A 10 cm x 4 cm specimen of the dyed fabric is sewn together with a same-sized piece of multifiber adjacent fabric.
- Washing: The composite specimen is placed in a stainless steel container with 150 mL of a solution containing 4 g/L ECE detergent and 1 g/L sodium perborate, along with 25 stainless steel balls.
- The container is sealed and rotated in the Launder-Ometer at 40 ± 2 rpm for 30 minutes at $60 \pm 2^\circ\text{C}$.
- Rinsing and Drying: The specimen is removed, rinsed thoroughly with cold distilled water, and then dried in air at a temperature not exceeding 60°C.
- Evaluation: The change in color of the dyed specimen and the staining of each fiber in the multifiber fabric are assessed visually using the respective Grey Scales under standardized lighting conditions. A rating of 5 indicates no change, while a rating of 1 indicates a severe change.

AATCC Test Method 61: Colorfastness to Laundering, Accelerated

This method is widely used in the United States and simulates the effects of five home launderings in a 45-minute test.

Apparatus and Materials:

- Launder-Ometer or equivalent.
- Stainless steel containers.
- Stainless steel balls.

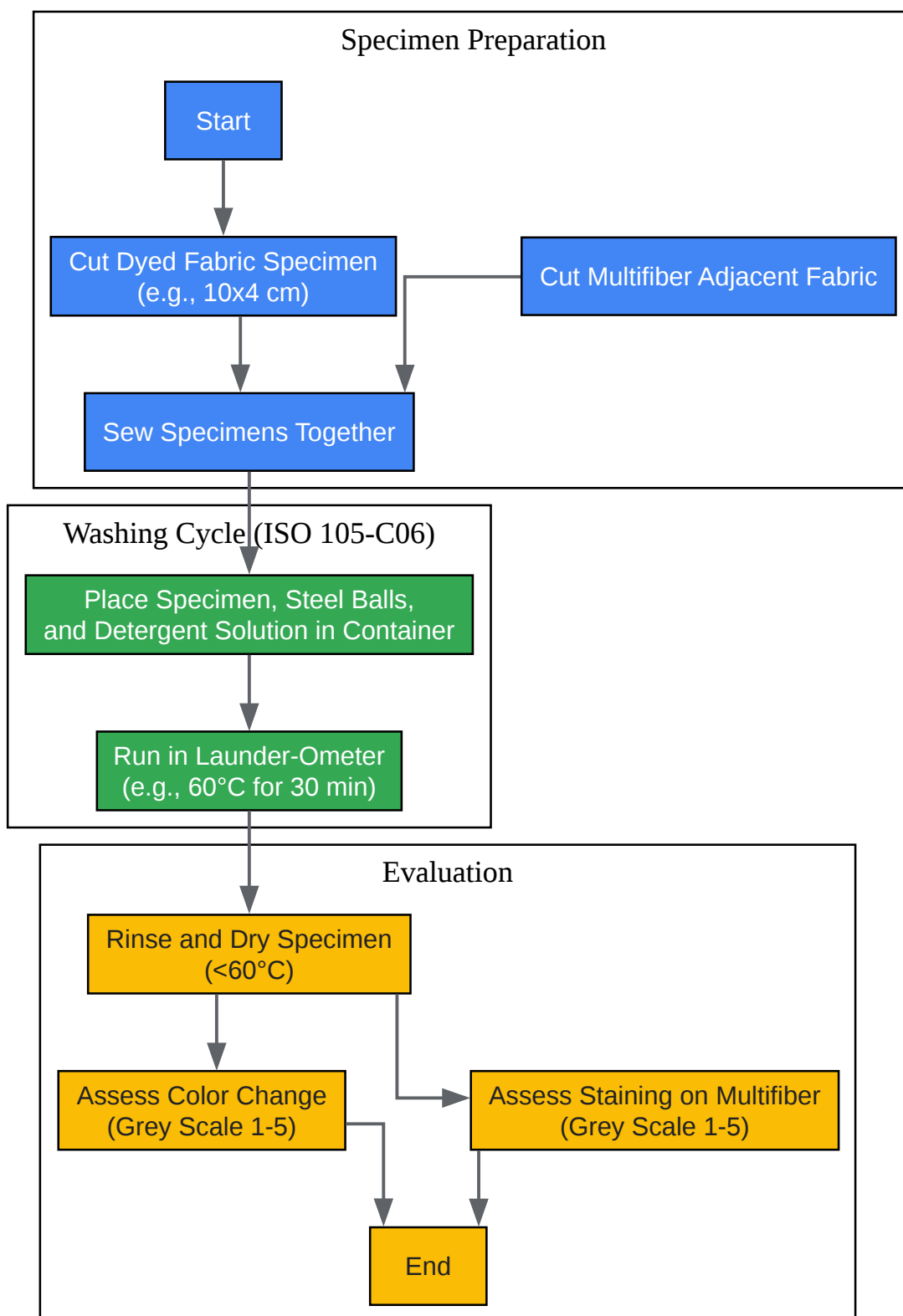
- Multifiber test fabric No. 10.
- 1993 AATCC Standard Reference Detergent.
- Gray Scale for Color Change.
- Gray Scale for Staining.

Procedure (summarized for Test No. 2A):

- Specimen Preparation: A 50 x 150 mm specimen is attached to a 50 x 100 mm multifiber test fabric.
- Washing: The specimen is placed in a container with 150 mL of a 0.15% detergent solution and 50 stainless steel balls.
- The container is placed in the Launder-Ometer and run for 45 minutes at 49°C (120°F).
- Rinsing and Drying: The specimen is removed, rinsed, and dried.
- Evaluation: The color change and staining are evaluated using the AATCC Gray Scales.

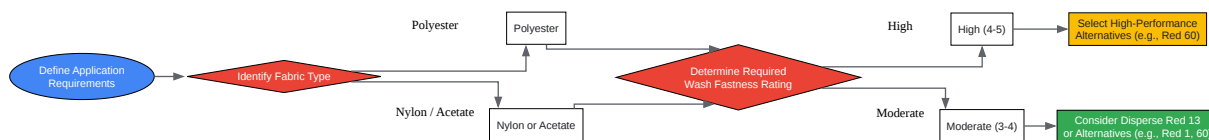
Visualizing the Experimental Workflow

The following diagrams, generated using Graphviz, illustrate the key experimental workflows described in this guide.



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Wash Fastness Testing Workflow



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